

Technical Guide to the Physical Characteristics of Boc-L-6-hydroxynorleucine Powder

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Compound of Interest

Compound Name: *Boc-L-6-hydroxynorleucine*

Cat. No.: *B558258*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical characteristics of N- α -**Boc-L-6-hydroxynorleucine** powder. The information presented herein is essential for its proper handling, storage, and application in research and development, particularly in the field of peptide synthesis and drug design.

Physical and Chemical Properties

Boc-L-6-hydroxynorleucine is a derivative of the amino acid norleucine, featuring a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group. This modification enhances its stability and solubility in organic solvents, making it a valuable building block in solid-phase and solution-phase peptide synthesis.

The quantitative physical and chemical properties of **Boc-L-6-hydroxynorleucine** powder are summarized in the tables below. Data is aggregated from various suppliers and literature sources.

Table 1: General Properties

Property	Value
CAS Number	77611-37-1
Molecular Formula	C ₁₁ H ₂₁ NO ₅
Molecular Weight	247.29 g/mol
Appearance	White to off-white crystalline powder or solid.

Table 2: Physicochemical Data

Parameter	Value Range
Melting Point	108 - 119 °C
Purity (by HPLC)	≥95% to ≥99%
Optical Rotation	[α] ²⁰ /D = -6.0 to -8.0° (c=7.3 in Methanol)
Predicted pKa	3.98 ± 0.21

Table 3: Solubility Profile

Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Acetone	Soluble
Water	Insoluble

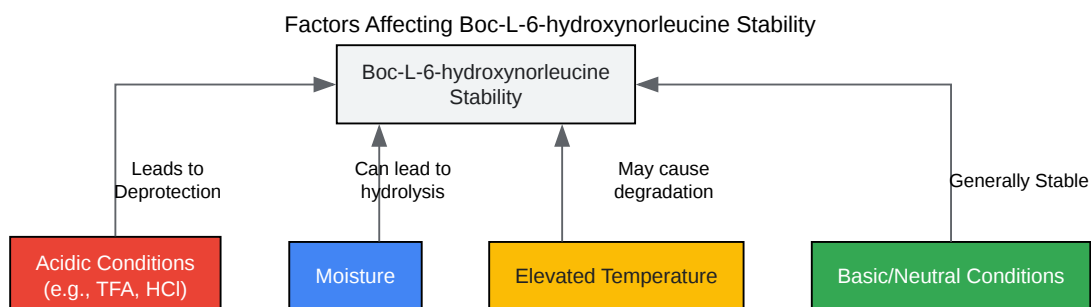
Stability and Storage

Proper storage is critical to maintain the integrity and purity of **Boc-L-6-hydroxynorleucine** powder. The Boc protecting group is labile under acidic conditions, and the compound can be susceptible to degradation from moisture.

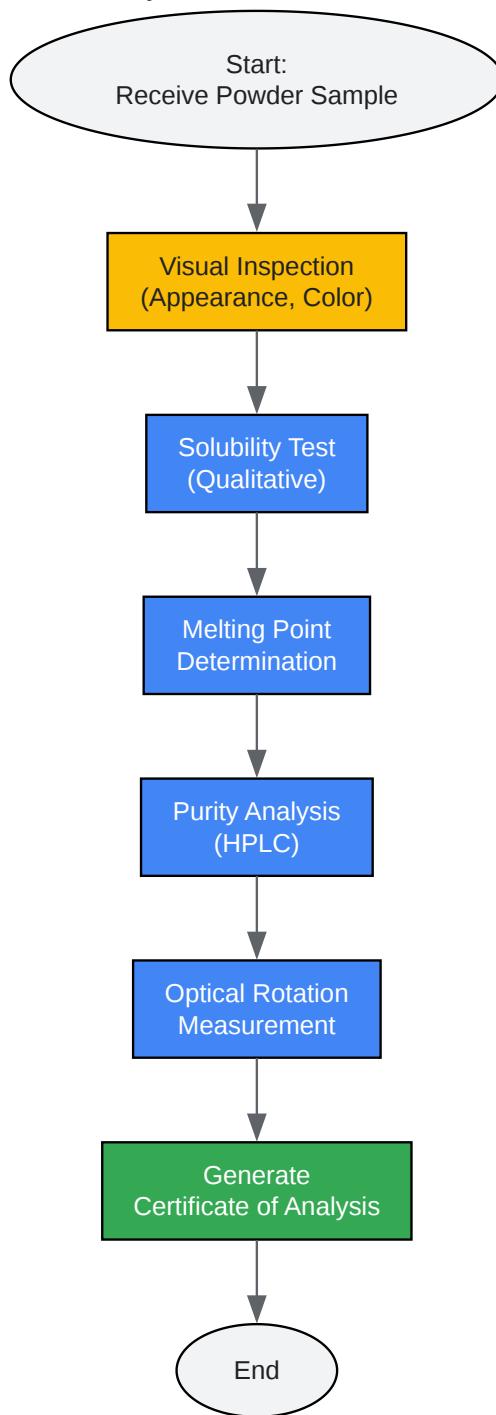
Table 4: Recommended Storage Conditions

Condition	Temperature	Duration	Notes
Long-term Storage	-20°C to -80°C	Up to 6 months or more.	Store in a tightly sealed container, protected from light and moisture. Aliquoting is recommended to avoid repeated freeze-thaw cycles.
Short-term Storage	2°C to 8°C	Up to one week.	Keep in a desiccated environment.

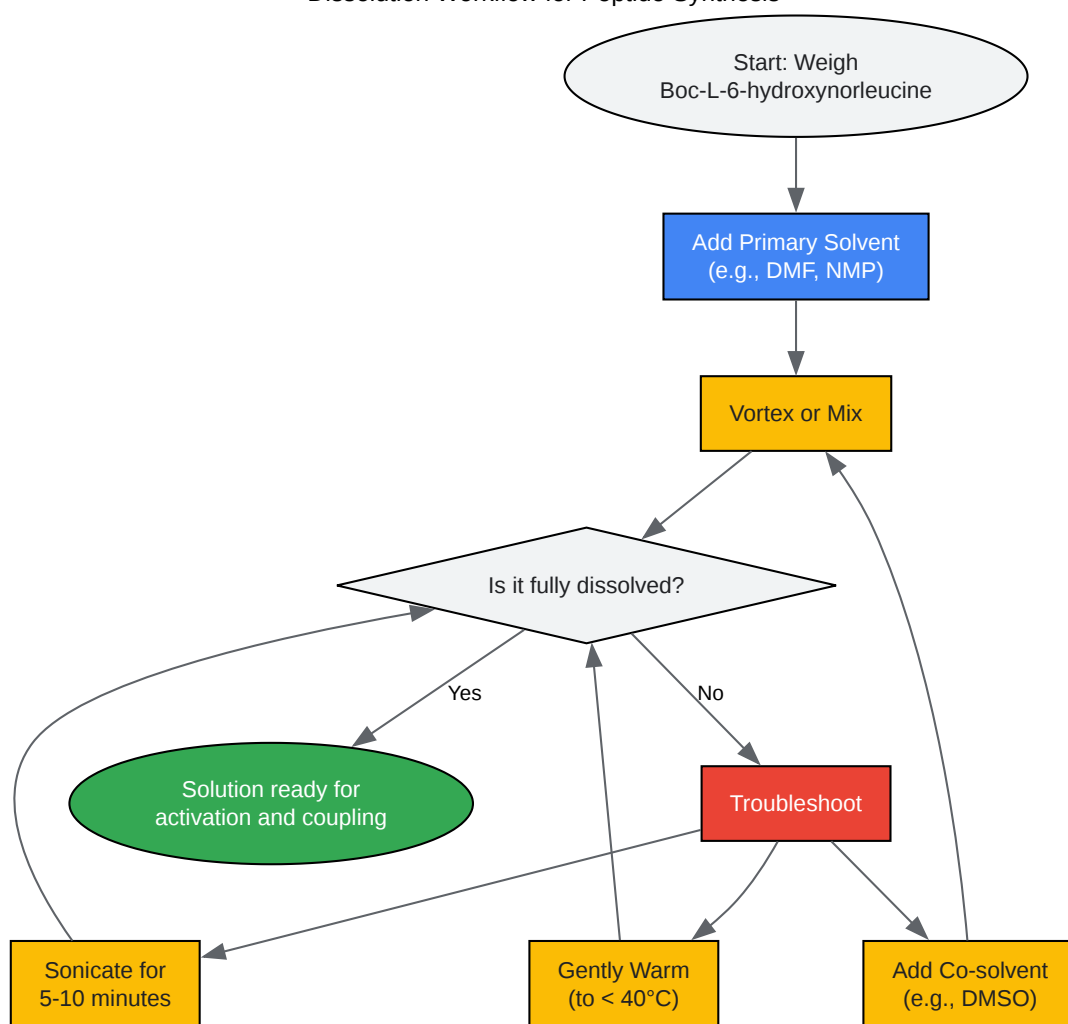
The following diagram illustrates the key factors that can affect the stability of the compound.



Workflow for Physical Characterization of Powder



Dissolution Workflow for Peptide Synthesis



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